Diundecyl Phthalate: A Technical Guide to its Primary Use as a Plasticizer

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Abstract

Diundecyl phthalate (DUP), a high molecular weight phthalate ester, serves as a primary plasticizer in various polymer applications, most notably in polyvinyl chloride (PVC). Its chemical structure, characterized by two long, linear undecyl chains, imparts a unique combination of properties, including low volatility, excellent flexibility at low temperatures, and high thermal stability. These characteristics make it a preferred choice for demanding applications where durability and permanence are critical. This technical guide provides an in-depth overview of the primary uses of DUP as a plasticizer, detailing its performance characteristics, the experimental protocols for its evaluation, and the fundamental mechanism of its plasticizing action. All quantitative data is summarized in structured tables for comparative analysis, and key experimental workflows and the plasticization mechanism are visualized using diagrams.

Introduction

Diundecyl phthalate (CAS No. 3648-20-2), with the chemical formula C30H50O4, is a key member of the high molecular weight (HMW) phthalate esters.[1][2] Unlike its lower molecular weight counterparts, DUP exhibits significantly reduced migration and extraction rates, addressing some of the health and environmental concerns associated with other phthalates. Its primary function is to increase the flexibility, workability, and durability of polymeric materials, transforming rigid polymers into more pliable and resilient products.[3] This guide will

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focus on the core applications of DUP as a plasticizer, providing technical data and methodologies relevant to researchers and professionals in materials science and related fields.

Primary Applications of **Diundecyl Phthalate** as a Plasticizer

The principal use of **Diundecyl phthalate** is as a primary plasticizer for polyvinyl chloride (PVC). Its high linearity and molecular weight contribute to superior performance in efficiency, aging, and low-temperature flexibility.[3]

2.1. Polyvinyl Chloride (PVC) Applications

DUP is extensively used in a wide array of PVC products that demand high performance and longevity:

- Wire and Cable Insulation: DUP's excellent electrical properties and thermal stability make it an ideal choice for the insulation and jacketing of electrical wires and cables, particularly those rated for high-temperature applications (around 100°C).[1]
- Automotive Interiors: In the automotive industry, DUP is utilized in the manufacturing of interior components such as dashboards, door panels, and upholstery. Its low volatility and low "fogging" properties—the condensation of plasticizer vapors on interior glass surfaces—are highly valued in this sector.
- Roofing Membranes and Flooring: The durability, weather resistance, and flexibility imparted by DUP are critical for long-lasting roofing membranes and resilient vinyl flooring.[4]
- Films and Vinyl-Coated Fabrics: DUP is used in the production of flexible films and vinyl-coated fabrics for various applications, including upholstery and protective coverings.[4]

2.2. Non-PVC Polymer Applications

While PVC is the primary polymer plasticized with DUP, it also finds use in other polymeric systems, including:

- Adhesives and Sealants

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- Coatings
- Elastomers and Rubber

Performance Characteristics of **Diundecyl Phthalate**

The performance of DUP as a plasticizer is defined by several key physical and mechanical properties. The following tables summarize the typical physical and chemical properties of DUP and the mechanical properties of PVC formulations plasticized with DUP.

Table 1: Physical and Chemical Properties of **Diundecyl Phthalate**

Property	Value	Reference
Molecular Formula	C30H50O4	[1]
Molecular Weight	474.72 g/mol	[1]
Appearance	Clear, oily liquid	[3]
Boiling Point	523 °C	[3]
Density @ 20°C	0.955 g/cm³	[3]
Viscosity @ 20°C	70 mPa·s	[1]
Flash Point	252 °C	[3]
Freezing Point	-9 °C	[3]

Table 2: Typical Mechanical Properties of PVC Plasticized with Phthalates (Comparative)

Note: Specific quantitative data for PVC plasticized solely with **Diundecyl Phthalate** is not readily available in the public domain. The following data for other common phthalates is provided for comparative purposes. It is generally reported that DUP provides excellent low-temperature flexibility and good overall mechanical properties.

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Property (at 40-50 phr* plasticizer)	Dioctyl Phthalate (DOP)	Diisononyl Phthalate (DINP)	Diisodecyl Phthalate (DIDP)
Shore A Hardness	80 - 90	85 - 95	88 - 98
Tensile Strength (MPa)	15 - 25	18 - 28	20 - 30
Elongation at Break (%)	250 - 400	200 - 350	180 - 320
Low-Temperature Flexibility (TR-10, °C)	-30 to -40	-35 to -45	-40 to -50

*phr = parts per hundred parts of resin

Mechanism of Plasticization

The plasticizing effect of **Diundecyl phthalate** in PVC is a result of its ability to disrupt the strong intermolecular forces between the polymer chains. The long, flexible alkyl chains of the DUP molecules intersperse themselves between the rigid PVC chains, effectively shielding the polar C-Cl bonds and reducing the polymer-polymer interactions. This increases the "free volume" within the polymer matrix, allowing the PVC chains to slide past one another more easily, which manifests as increased flexibility and reduced hardness.

Caption: Mechanism of PVC plasticization by DUP.

Experimental Protocols for Performance Evaluation

The performance of **Diundecyl phthalate** as a plasticizer is evaluated using standardized test methods. The following sections detail the methodologies for key experiments.

5.1. Hardness Testing (ASTM D2240)

This method measures the indentation hardness of the plasticized PVC.

- Apparatus: Durometer, Type A or D.

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- Specimen Preparation: A flat, smooth specimen with a minimum thickness of 6.4 mm (1/4 inch) is required. If necessary, multiple layers can be stacked to achieve the required thickness.[5]
- Procedure:
  - Place the specimen on a hard, flat surface.[6]
  - Hold the durometer vertically and press the indenter firmly onto the specimen, ensuring the presser foot is in full contact with the surface.[6]
  - The hardness reading is taken within one second of firm contact for the initial hardness.[5]
  - At least five measurements are taken at different locations on the specimen, and the average value is reported.[7]

5.2. Tensile Properties (ASTM D412)

This test determines the tensile strength, elongation, and modulus of the plasticized PVC.

- Apparatus: Universal Testing Machine (UTM) with appropriate grips and an extensometer.
- Specimen Preparation: Dumbbell-shaped specimens are die-cut from a molded sheet of the plasticized PVC.[8] The thickness and width of the narrow section of the specimen are measured precisely.
- Procedure:
  - The specimen is mounted in the grips of the UTM.[9]
  - The extensometer is attached to the specimen to measure elongation.
  - The specimen is pulled at a constant rate of speed (typically 500 mm/min) until it breaks.[8]
  - The force and elongation are recorded throughout the test.

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- Tensile strength is calculated as the maximum force divided by the original cross-sectional area.
- Elongation at break is the percentage increase in length at the point of rupture.

5.3. Low-Temperature Flexibility (ASTM D1329 - TR-10 Test)

This method evaluates the ability of the plasticized PVC to remain flexible at low temperatures.

- Apparatus: Low-temperature cabinet, specimen rack with a means of applying a specific elongation, and a temperature monitoring device.
- Specimen Preparation: Small, die-cut specimens are prepared.
- Procedure:
  - The specimen is stretched to a specified elongation (typically 50%) and held in place in the specimen rack.[10]
  - The rack with the stretched specimen is placed in the low-temperature cabinet and cooled to a temperature where the material becomes rigid (e.g., -70°C).[11]
  - After thermal equilibrium is reached, the specimen is released from one of its clamps and allowed to retract as the temperature is slowly and uniformly increased.[12]
  - The temperature at which the specimen retracts by 10% of the initial elongation is recorded as the TR-10 value.[12]

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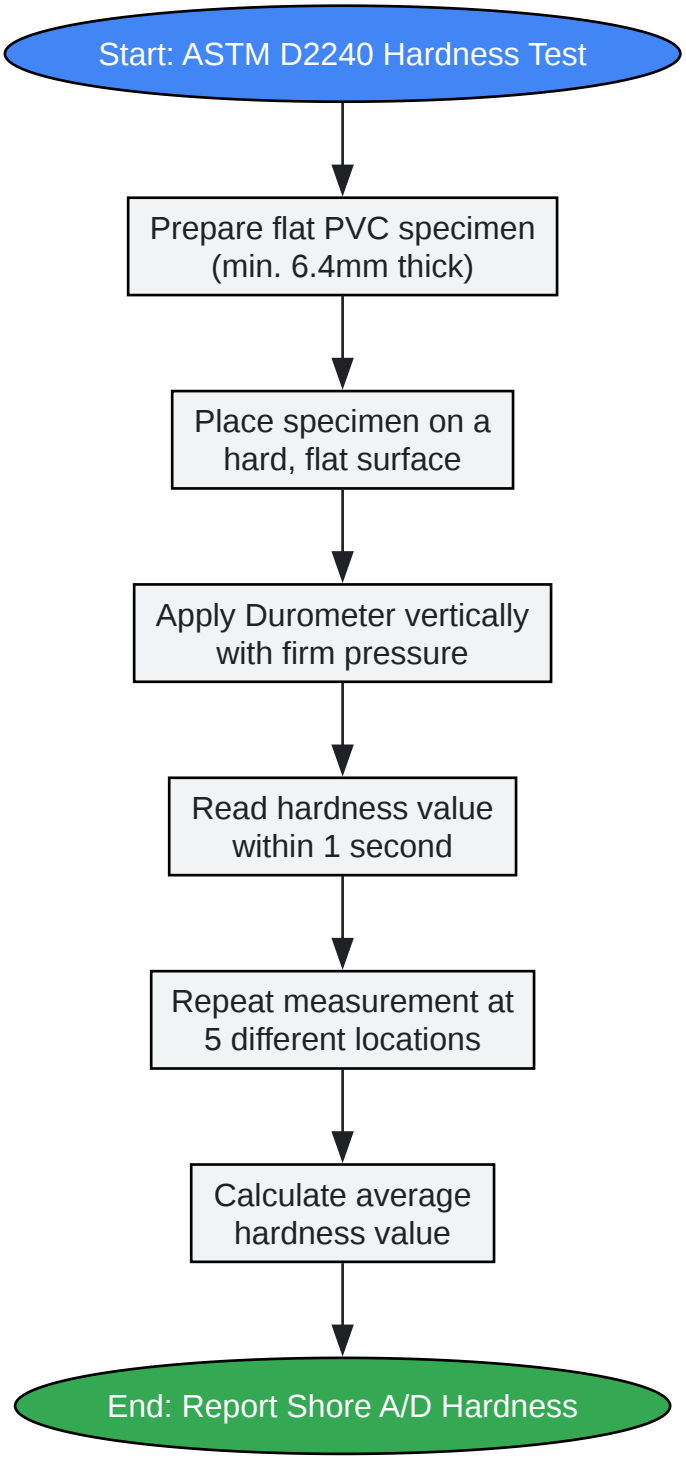

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Caption: Workflow for Hardness Testing (ASTM D2240).

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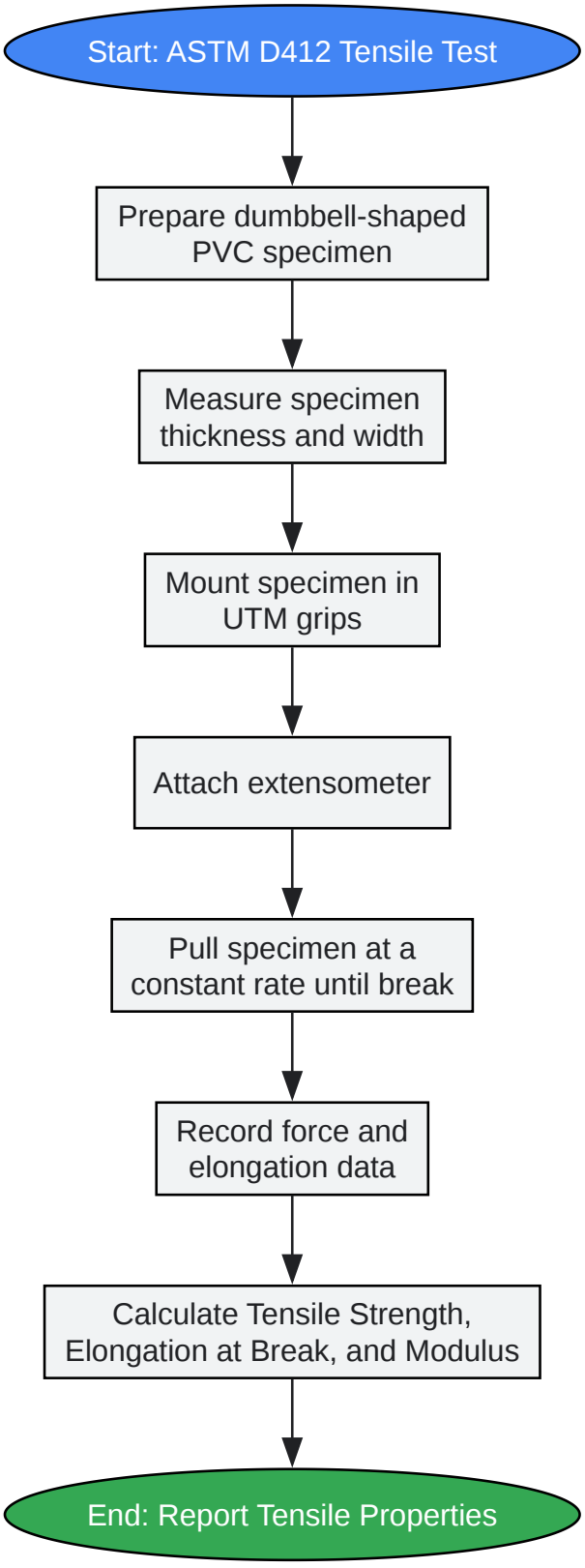

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Caption: Workflow for Tensile Properties Testing (ASTM D412).

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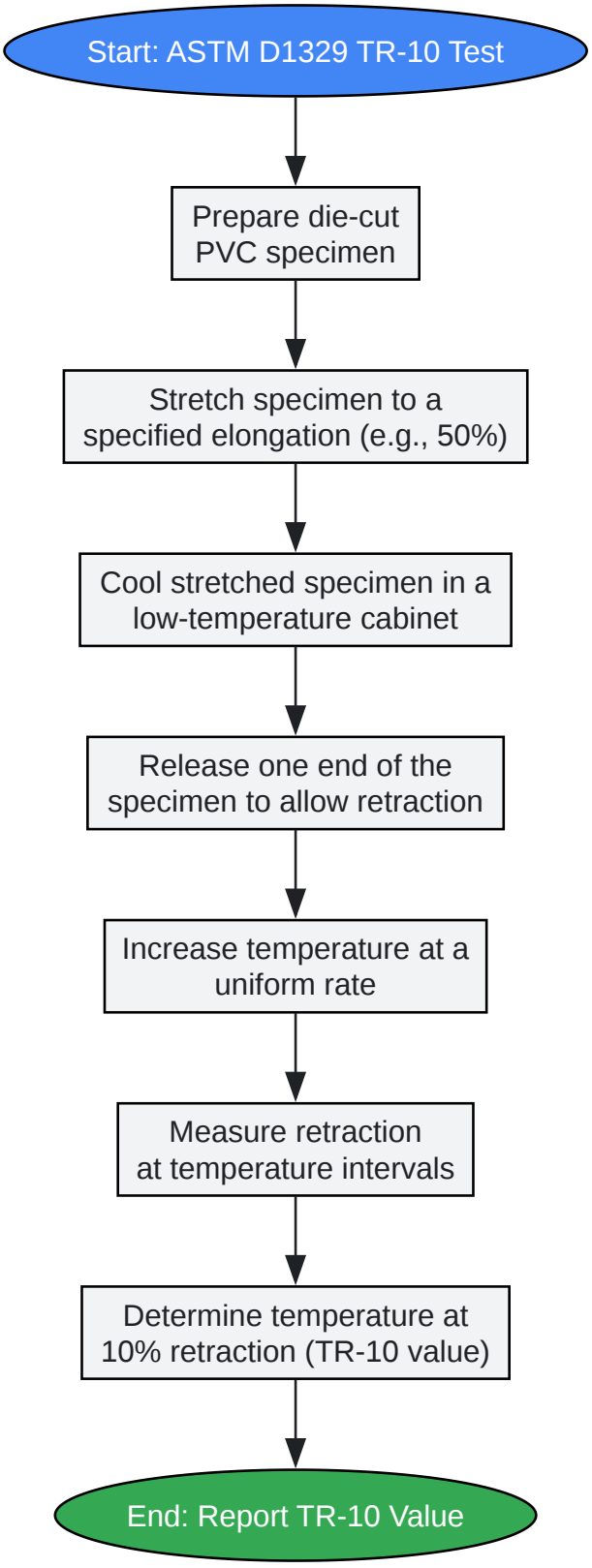

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Caption: Workflow for Low-Temperature Flexibility Testing (ASTM D1329).

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Conclusion

Diundecyl phthalate is a high-performance primary plasticizer with a well-established role in the formulation of flexible PVC and other polymers. Its key attributes of low volatility, excellent low-temperature flexibility, and good thermal stability make it suitable for a wide range of demanding applications. A thorough understanding of its performance characteristics, evaluated through standardized experimental protocols, is essential for optimizing material formulations and ensuring product quality and longevity. The continued use of DUP in high-value applications underscores its importance in the field of polymer science and technology.

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